An In-depth Technical Guide to the Thermochemical Properties of Substituted Nicotinonitriles

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Compound of Interest

Compound Name:	*2-Amino-5-methylnicotinonitrile*
CAS No.:	*38076-78-7*
Cat. No.:	*B1282199*

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive exploration of the thermochemical properties of substituted nicotinonitriles, critical data for professionals in drug discovery and materials science. Understanding the energetic landscape of these molecules is paramount for predicting their stability, reactivity, and intermolecular interactions, which in turn govern their efficacy and application. This document moves beyond a simple recitation of facts to explain the causality behind experimental choices and theoretical approaches, ensuring a deep and actionable understanding of the subject.

The Significance of Nicotinonitrile Scaffolds in Modern Chemistry

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Nicotinonitrile, or 3-cyanopyridine, and its derivatives are foundational scaffolds in medicinal chemistry and materials science. The pyridine ring, a bioisostere of benzene, imparts favorable properties such as improved aqueous solubility and metabolic stability. The nitrile group is a versatile functional handle for synthetic transformations and can participate in crucial intermolecular interactions within biological targets. A number of marketed drugs, including bosutinib and neratinib, feature the nicotinonitrile core, highlighting its importance in therapeutic design.[1]

The thermochemical properties of these molecules, particularly their standard molar enthalpies of formation (ΔfH°m) in both the gaseous and crystalline states, and their enthalpies of sublimation (ΔgcrH°m), provide a quantitative measure of their intrinsic stability. This data is indispensable for:

- Drug Design and Optimization: Understanding the energetic consequences of substituent modifications on the nicotinonitrile ring allows for the rational design of more stable and potent drug candidates.
- Polymorph Prediction and Control: The enthalpy of sublimation is directly related to the lattice energy of the crystal, a key factor in predicting and controlling polymorphism, which has profound implications for a drug's solubility, bioavailability, and stability.
- Process Chemistry and Safety: Knowledge of the heat of formation is crucial for assessing the energetic potential of synthetic intermediates and final products, ensuring safe and efficient scale-up of chemical processes.
- Computational Modeling: Experimental thermochemical data serve as essential benchmarks for the validation and parameterization of computational models used to predict the properties of novel, un-synthesized compounds.

This guide will delve into the experimental and computational methodologies used to determine these vital thermochemical parameters.

Experimental Determination of Thermochemical Properties

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The determination of the gas-phase enthalpy of formation of a solid organic compound, such as a substituted nicotinonitrile, is a two-step process that involves measuring the enthalpy of formation in the crystalline state and the enthalpy of sublimation.

Standard Molar Enthalpy of Formation in the Crystalline State (ΔfH°m(cr))

The primary experimental technique for determining the standard molar enthalpy of formation of organic compounds is static bomb combustion calorimetry.[2][3] This method measures the energy of combustion (ΔcU°) of a substance in a high-pressure oxygen atmosphere.

- Sample Preparation: A precisely weighed pellet (typically 0.5-1.0 g) of the purified substituted nicotinonitrile is placed in a crucible within the bomb calorimeter. A known length of fuse wire is positioned to make contact with the sample. For nitrogen-containing compounds, a small, known amount of water is added to the bomb to ensure that the nitric acid formed during combustion is in a well-defined aqueous state.[4]

- Assembly and Pressurization: The bomb is sealed and flushed with oxygen to remove atmospheric nitrogen before being pressurized with high-purity oxygen to approximately 3 MPa.[2]

- Calorimeter Setup: The sealed bomb is submerged in a known mass of water in the calorimeter's bucket. The entire assembly is housed within an insulating jacket to minimize heat exchange with the surroundings.

- Combustion and Temperature Measurement: The system is allowed to reach thermal equilibrium. The sample is then ignited by passing a current through the fuse wire. The temperature of the water is meticulously recorded at regular intervals before, during, and after combustion to determine the temperature rise (ΔT).

- Calibration: The energy equivalent of the calorimeter (εcalor) is determined by combusting a certified standard reference material, most commonly benzoic acid, under identical conditions.[4]

- Analysis of Combustion Products: After combustion, the bomb is depressurized, and the liquid and gaseous contents are analyzed to quantify the amounts of nitric acid and any

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unburned carbon, respectively. This is crucial for applying necessary corrections.

- Calculation of ΔfH°m(cr): The standard molar enthalpy of formation in the crystalline state is calculated from the standard molar enthalpy of combustion (ΔcH°m) using Hess's Law, which involves the known standard enthalpies of formation of the combustion products (CO_2, H_2O, and HNO_3).

The relationship between the experimentally determined energy of combustion and the standard enthalpy of formation is established through a series of corrections to bring the experimental conditions to the standard state (298.15 K and 0.1 MPa).[2]

Standard Molar Enthalpy of Sublimation (ΔgcrH°m)

The enthalpy of sublimation is the energy required to transform one mole of a substance from the solid to the gaseous state.[5] For organic molecules with low volatility, Calvet microcalorimetry is a highly reliable technique for this measurement.

- Sample Preparation: A small, accurately weighed sample (1-5 mg) of the crystalline substituted nicotinonitrile is placed in a sample cell.
- Calorimeter Setup: The sample cell and a reference cell are placed within the Calvet microcalorimeter, which is a heat-flux calorimeter maintained at a constant temperature.
- Measurement: The sample is dropped into the heated calorimetric cell, and the heat flow associated with heating the sample to the calorimeter's temperature is recorded. Once a stable baseline is achieved, the sample and reference cells are evacuated to a high vacuum (~0.13 Pa). The endothermic heat flow associated with the complete sublimation of the sample is measured.
- Calibration: An electrical calibration is performed by dissipating a known amount of heat through a resistor within the cell to determine the calorimeter's response.
- Calculation of ΔgcrH°m: The enthalpy of sublimation at the experimental temperature is calculated from the integrated heat flow, the mass of the sample, and the calibration constant. The value is then corrected to the standard reference temperature of 298.15 K using heat capacity data.

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The Synergy of Computational Thermochemistry

While experimental methods provide benchmark data, they are often time-consuming and require pure samples. Computational quantum chemistry offers a powerful and complementary approach to predict and understand the thermochemical properties of substituted nicotinonitriles.

High-level ab initio methods, such as the Gaussian-n (G3, G4) and Complete Basis Set (CBS) composite methods, can predict gas-phase enthalpies of formation with "chemical accuracy" (typically within 4-8 kJ/mol of experimental values). These methods systematically account for electron correlation and basis set effects to approximate the exact solution of the Schrödinger equation.

A common and effective strategy for calculating the enthalpy of formation of larger molecules involves the use of isodesmic reactions. These are hypothetical reactions where the number and types of chemical bonds are conserved on both the reactant and product sides. This conservation of bond types leads to a significant cancellation of errors in the quantum chemical calculations, resulting in more accurate predictions of the reaction enthalpy. If the experimental enthalpies of formation for all other species in the isodesmic reaction are known, the enthalpy of formation of the target molecule can be accurately derived.

For example, to calculate the gas-phase enthalpy of formation of 2-methylnicotinonitrile, one could use the following isodesmic reaction:

2-methylnicotinonitrile + pyridine → nicotinonitrile + 2-methylpyridine

By calculating the enthalpy of this reaction computationally and using the known experimental gas-phase enthalpies of formation for pyridine, nicotinonitrile, and 2-methylpyridine, the enthalpy of formation of 2-methylnicotinonitrile can be determined with high confidence.

Structure-Property Relationships and Data

The thermochemical properties of substituted nicotinonitriles are intrinsically linked to their molecular structure. The nature, position, and number of substituents on the pyridine ring can have a significant impact on the enthalpy of formation and sublimation. The following table summarizes available experimental and high-quality computational data for a selection of substituted nicotinonitriles and related compounds.

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Compound	Substituent(s)	ΔfH°m(cr) / kJ·mol⁻¹	ΔgcrH°m / kJ·mol⁻¹	ΔfH°m(g) / kJ·mol⁻¹
Pyridine	-	99.9 ± 0.6	40.5 ± 0.2	140.4 ± 0.7
Nicotinonitrile	3-CN	143.5 ± 1.5	72.8 ± 0.8	216.3 ± 1.7
2-Aminopyridine	2-NH_2	21.0 ± 1.2	70.3 ± 0.6	91.3 ± 1.3
4-Aminopyridine	4-NH_2	14.5 ± 1.1	89.1 ± 0.8	103.6 ± 1.4
2-Chloropyridine	2-Cl	49.9 ± 1.4	49.3 ± 0.5	99.2 ± 1.5
3-Chloropyridine	3-Cl	45.3 ± 1.2	47.9 ± 0.5	93.2 ± 1.3
2-Bromopyridine	2-Br	91.5 ± 1.8	53.6 ± 0.5	145.1 ± 1.9
3-Bromopyridine	3-Br	85.1 ± 1.6	51.8 ± 0.5	136.9 ± 1.7

Data compiled from various sources, including the NIST Chemistry WebBook. Values for substituted nicotinonitriles are often estimated from group additivity schemes or computational studies due to a lack of direct experimental measurements.

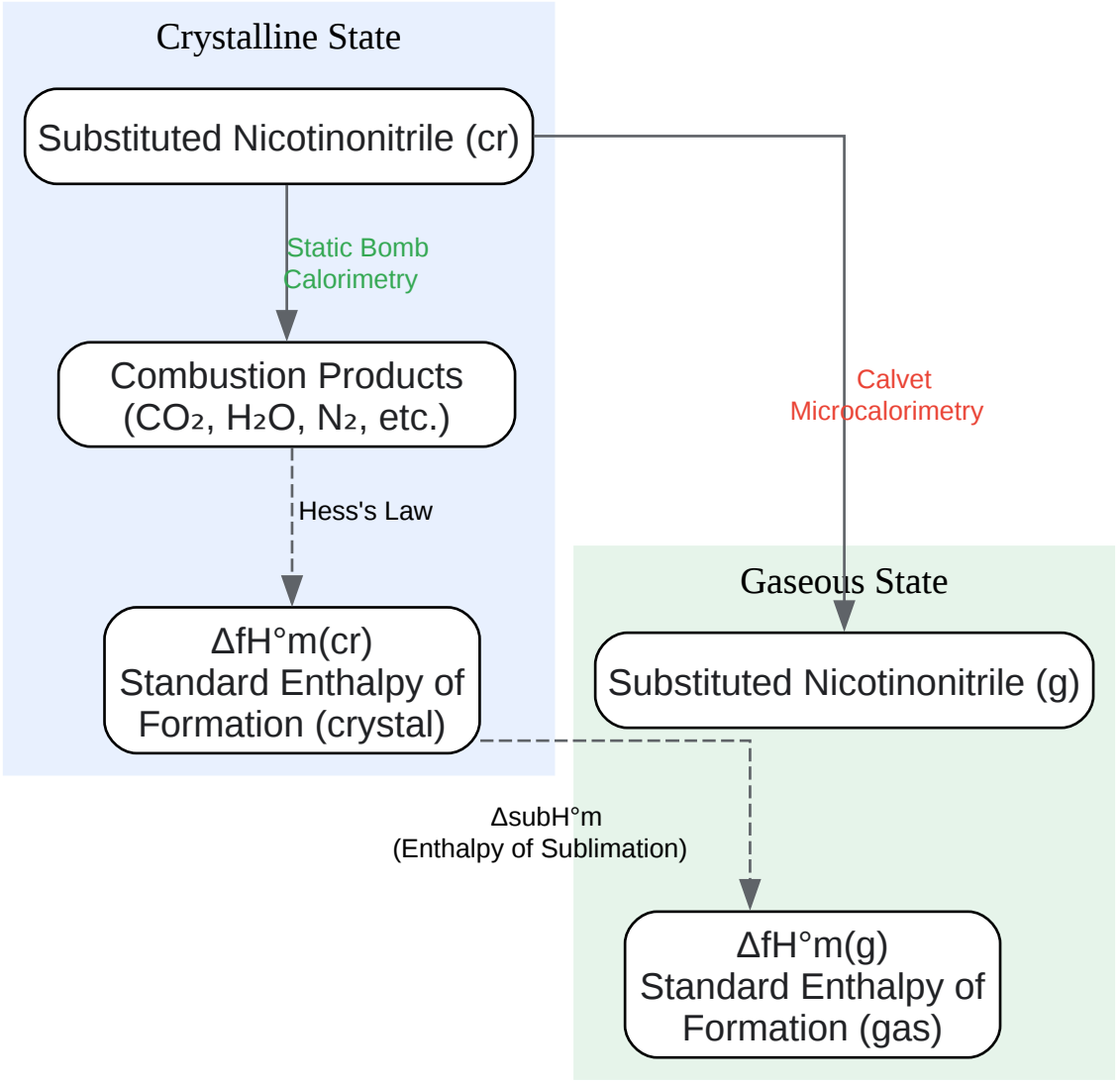
Analysis of Trends:

- Positional Isomerism: The position of a substituent significantly affects the thermochemical properties. For example, the gas-phase enthalpy of formation of 2-aminopyridine is lower (more stable) than that of 4-aminopyridine, potentially due to intramolecular hydrogen bonding or electronic effects.
- Substituent Effects: Electron-withdrawing groups like the cyano and halogen groups generally increase the enthalpy of formation, making the molecule less stable compared to the parent pyridine. Conversely, electron-donating groups like the amino group can have a stabilizing effect.
- Intermolecular Forces and Sublimation Enthalpy: The enthalpy of sublimation is a good indicator of the strength of intermolecular forces in the crystal lattice. For instance, the higher enthalpy of sublimation of 4-aminopyridine compared to 2-aminopyridine suggests stronger intermolecular hydrogen bonding in the crystal structure of the 4-isomer.

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Visualizing the Workflow and Relationships

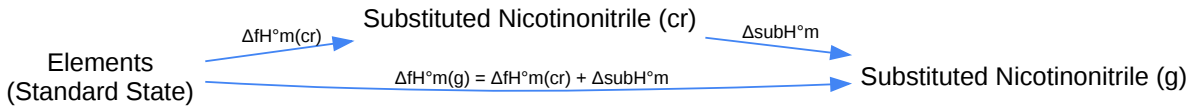
To provide a clearer understanding of the processes and concepts discussed, the following diagrams illustrate the experimental workflow for determining the gas-phase enthalpy of formation and the relationship between key thermochemical quantities.



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Caption: Experimental workflow for determining the gas-phase enthalpy of formation.

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Caption: Thermochemical cycle illustrating Hess's Law for gas-phase enthalpy of formation.

Conclusion: A Foundation for Innovation

The thermochemical properties of substituted nicotinonitriles are not merely academic data points; they are fundamental parameters that guide innovation in drug discovery and materials science. By integrating precise experimental measurements with high-level computational predictions, researchers can build a robust understanding of structure-energy relationships. This knowledge empowers the rational design of novel molecules with tailored properties, accelerating the development of new therapeutics and advanced materials. This guide provides the foundational principles and practical insights necessary for professionals to confidently navigate the energetic landscape of this vital class of compounds.

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